

# C.I. Direct Brown 27: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: C.I. Direct Brown 27

Cat. No.: B1619442

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## Introduction

**C.I. Direct Brown 27** is a synthetic dye belonging to the trisazo class of compounds.<sup>[1]</sup> As a direct dye, it is utilized in various industrial applications for coloring cellulosic fibers. This technical guide provides a detailed overview of its chemical structure, physicochemical properties, and manufacturing process.

## Chemical Identity and Structure

**C.I. Direct Brown 27** is a complex organic molecule characterized by the presence of three azo groups (-N=N-), which are responsible for its color. Its systematic name and key identifiers are summarized below.

Identifier	Value
C.I. Name	Direct Brown 27
C.I. Number	31725
CAS Number	6360-29-8[1]
Molecular Formula	C <sub>39</sub> H <sub>24</sub> N <sub>7</sub> Na <sub>3</sub> O <sub>9</sub> S <sub>2</sub> [1][2]
Molecular Weight	867.75 g/mol [1][2]
Molecular Structure Class	Trisazo[1]

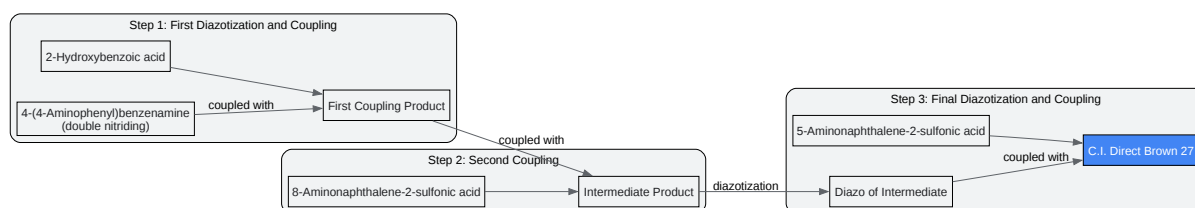
## Physicochemical Properties

The physical and chemical properties of **C.I. Direct Brown 27** determine its suitability for various applications.

Property	Description
Appearance	Dark red-light brown solid.[1]
Solubility	Soluble in water, forming a brown solution. Soluble in ethanol, resulting in a shallow red sauce colored solution.[1]
Behavior in Strong Acid	In concentrated sulfuric acid, it appears blue to blue-black. Upon dilution, a light olive-green precipitation is formed.[1]
Behavior in Strong Base	Addition of a thick sodium hydroxide solution results in an orange-brown precipitation.[1]
Behavior with Hydrochloric Acid	Addition of strong hydrochloric acid to the dye solution leads to an olive-green precipitation.[1]

## Synthesis and Manufacturing

The production of **C.I. Direct Brown 27** involves a multi-step diazotization and coupling process. The key stages of the synthesis are outlined below.



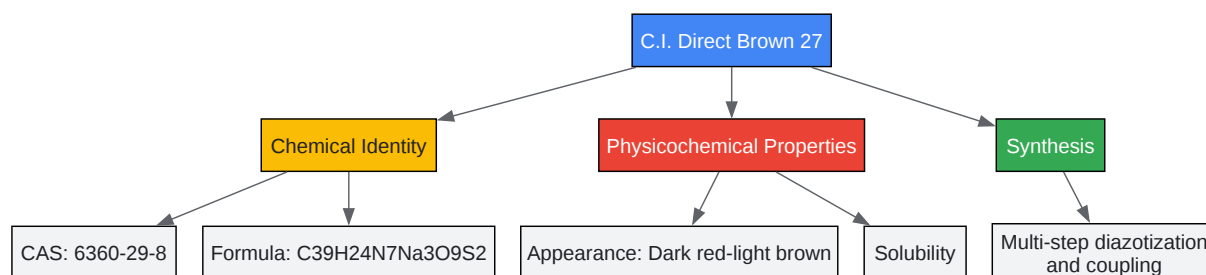
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Caption: Manufacturing process of **C.I. Direct Brown 27**.

The synthesis begins with the double nitriding of 4-(4-aminophenyl)benzenamine, which is then coupled first with 2-hydroxybenzoic acid and subsequently with 8-aminonaphthalene-2-sulfonic acid.<sup>[1]</sup> The resulting product undergoes another diazotization and is finally coupled with 5-aminonaphthalene-2-sulfonic acid to yield **C.I. Direct Brown 27**.<sup>[1]</sup>

## Logical Relationships of Compound Information

The following diagram illustrates the interconnectedness of the information presented in this guide.



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Caption: Information hierarchy for **C.I. Direct Brown 27**.

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## References

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